

3-Hydroxypicolinic acid chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxypicolinic Acid

Cat. No.: B184075

[Get Quote](#)

An In-Depth Technical Guide to **3-Hydroxypicolinic Acid**: Chemical Properties and Structure

Introduction

3-Hydroxypicolinic acid (3-HPA) is a pyridine derivative that holds significant importance in various scientific domains.[1] It is structurally defined as a picolinic acid molecule where a hydrogen atom at the 3-position is substituted by a hydroxyl group.[2] This compound is widely recognized for its critical role as a matrix material in Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry, particularly for the analysis of oligonucleotides and oligosaccharides.[2][3] Beyond its application in analytical chemistry, 3-HPA is a naturally occurring molecule, found in organisms like *Aloe africana* and *Streptomyces virginiae*, and serves as an intermediate in the biosynthesis of the antibiotic virginiamycin S1.[2][4] This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

3-Hydroxypicolinic acid belongs to the class of organic compounds known as pyridinecarboxylic acids, which are characterized by a pyridine ring bearing a carboxylic acid group.[5] Its structure consists of a pyridine ring with a carboxyl group at position 2 and a hydroxyl group at position 3.

Table 1: Structural and Identification Data for **3-Hydroxypicolinic Acid**

Identifier	Value
IUPAC Name	3-hydroxypyridine-2-carboxylic acid [2]
Synonyms	3-HPA, 3-Hydroxy-2-pyridinecarboxylic acid, 2-Carboxy-3-hydroxypyridine [1] [2] [6]
CAS Number	874-24-8 [1] [7]
Canonical SMILES	<chem>C1=CC(=C(N=C1)C(=O)O)O</chem> [1] [2]
InChI	InChI=1S/C6H5NO3/c8-4-2-1-3-7-5(4)6(9)10/h1-3,8H,(H,9,10) [2] [4]

| InChIKey | BRARRAHGNDUOLT-UHFFFAOYSA-N[\[2\]](#)[\[4\]](#) |

Physicochemical Properties

The physicochemical properties of 3-HPA are crucial for its application, particularly in MALDI-MS. It appears as light yellow needles or a white to light yellow powder.[\[1\]](#)[\[3\]](#)[\[8\]](#)

Table 2: Physicochemical Properties of **3-Hydroxypicolinic Acid**

Property	Value
Chemical Formula	C₆H₅NO₃ [1] [9]
Molecular Weight	139.11 g/mol [2] [8]
Melting Point	208 to 218 °C (406 to 424 °F) [1] [3] [10]
pKa	1.14 ± 0.50 (Predicted) [11]

| Appearance | Light yellow needles or powder[\[1\]](#)[\[3\]](#) |

Solubility

The solubility of 3-HPA is a key factor in the preparation of matrix solutions for various applications.

Table 3: Solubility Data for **3-Hydroxypicolinic Acid**

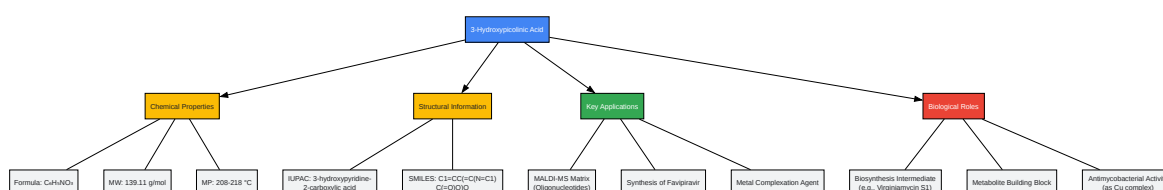
Solvent	Solubility
Water	Soluble (e.g., 0.25 g in 10 mL)[3][11][12]
DMSO	≥24.2 mg/mL[6]; 28 mg/mL[13]
Ethanol	≥2.36 mg/mL (with ultrasonic)[6]
PBS (pH 7.2)	10 mg/mL[4]

| DMF | 1 mg/mL[4] |

Biological Role and Applications

3-Hydroxypicolinic acid is not only a synthetic reagent but also a biologically relevant molecule. It is an important building block in the biosynthesis of bacterial secondary metabolites.[14] Research has shown it is an intermediate in the metabolic pathway of picolinic acid in several microorganisms.[15] Furthermore, 3-HPA can coordinate with metal ions like copper to form complexes that exhibit cytotoxic and antimycobacterial activities, highlighting its potential in drug development.[8]

Its most prominent application is as a MALDI matrix, where it facilitates the soft ionization of non-volatile biomolecules like oligonucleotides for mass spectrometry analysis.[2]



[Click to download full resolution via product page](#)

Caption: Logical relationships of **3-Hydroxypicolinic acid**.

Experimental Protocols

Synthesis of 3-Hydroxypicolinic Acid Derivatives

A common reaction involving 3-HPA is the Elbs oxidation to synthesize 3,6-dihydroxypicolinic acid. This process demonstrates a pathway for derivatization.[15]

Protocol: Synthesis of 3,6-dihydroxypicolinic acid via Elbs Oxidation[15]

- Dissolve potassium hydroxide (15 mmol) in 10 mL of cooled water.
- Add **3-Hydroxypicolinic acid** (6 mmol) to the solution.
- Subsequently, add potassium peroxydisulfate (3.3 mmol) as the limiting reagent to the reaction mixture.
- Stir the mixture at room temperature for 24 hours. During this time, the dipotassium salt of the intermediate 3-hydroxypyridine-2-carboxylic acid-6-sulfate precipitates.
- Filter the precipitate and wash with acetone to dry.
- The intermediate is then hydrolyzed (e.g., under acidic conditions) to yield 3,6-dihydroxypicolinic acid.

Note: This protocol describes the synthesis of a derivative starting from 3-HPA. The direct synthesis of 3-HPA itself can be achieved via various routes, including those starting from furan-2-yl aminoacetates.[\[16\]](#)[\[17\]](#)

Analysis by High-Performance Liquid Chromatography (HPLC)

3-HPA can be analyzed using a reverse-phase (RP) HPLC method.[\[18\]](#)

Protocol: HPLC Analysis of **3-Hydroxypicolinic Acid**[\[18\]](#)

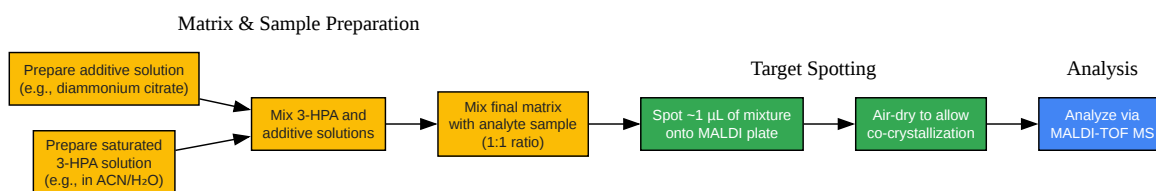
- Column: Newcrom R1 HPLC column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier.
- Acidifier: Phosphoric acid. For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.
- Detection: UV, wavelength not specified but UV absorbance is noted at 304 nm.[\[4\]](#)
- Application: This method is scalable and suitable for preparative separation to isolate impurities and for pharmacokinetic studies.

Use as a MALDI-MS Matrix

3-HPA is a preferred matrix for the analysis of oligonucleotides. A mixed matrix can also be effective.[8]

Protocol: Preparation of 3-HPA Matrix for MALDI-TOF MS

- Prepare a saturated solution of **3-Hydroxypicolinic acid** in an appropriate solvent, typically a 1:1 (v/v) mixture of acetonitrile and deionized water.
- For oligonucleotide analysis, it is common to include an ammonium salt additive. Prepare a solution of diammonium hydrogen citrate at a concentration of 50-100 mg/mL in deionized water.
- Create the final matrix solution by mixing the saturated 3-HPA solution with the diammonium citrate solution, for instance, in a 9:1 (v/v) ratio.
- Mix the analyte sample (e.g., oligonucleotides) with the matrix solution in a 1:1 ratio.
- Spot approximately 1 μ L of the final mixture onto the MALDI target plate.
- Allow the spot to air-dry completely, permitting the formation of analyte-matrix co-crystals.
- The plate is now ready for analysis in a MALDI-TOF mass spectrometer.

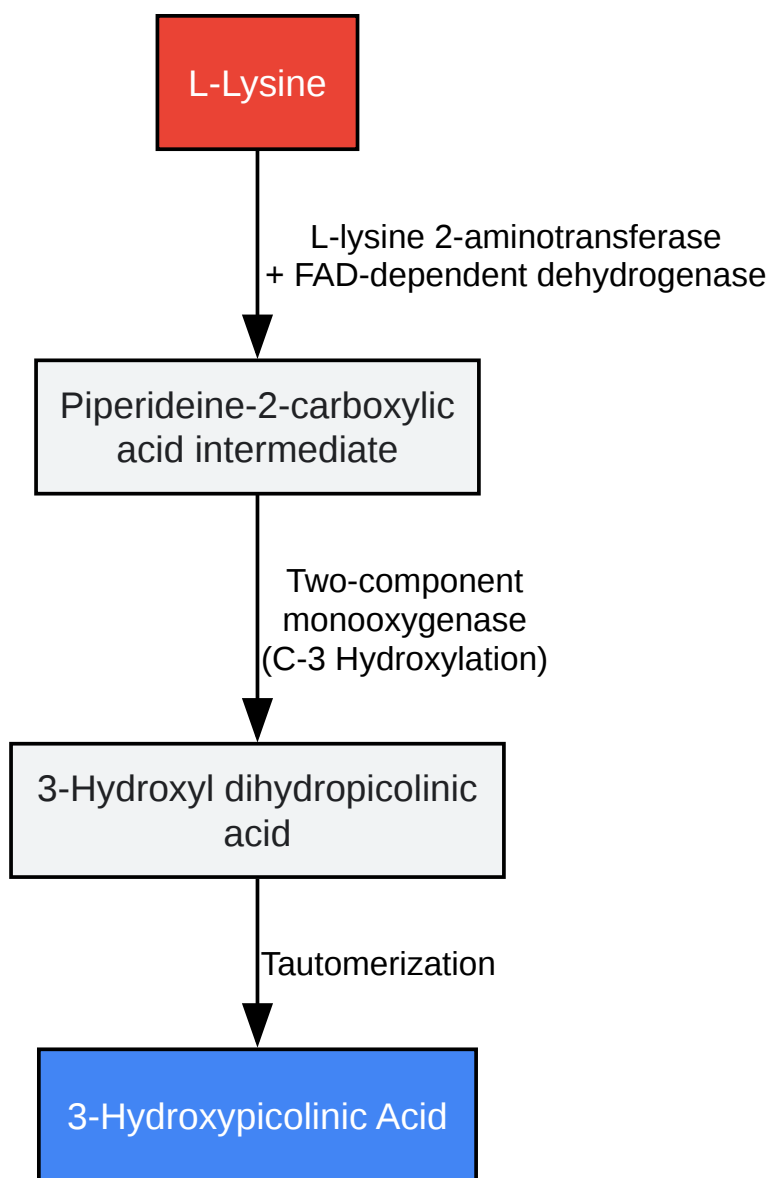


[Click to download full resolution via product page](#)

Caption: Experimental workflow for MALDI-MS using a 3-HPA matrix.

Biosynthesis Pathway

The enzymatic mechanism for the biosynthesis of 3-HPA has been elucidated, revealing a pathway that starts from L-lysine.[14] It involves a series of enzymatic conversions rather than a direct hydroxylation of picolinic acid. The process requires an L-lysine 2-aminotransferase, a two-component monooxygenase, and a FAD-dependent dehydrogenase.[14] The pathway proceeds through the hydroxylation of piperidine-2-carboxylic acid, followed by tautomerization.[14]



[Click to download full resolution via product page](#)

Caption: Simplified biosynthesis pathway of 3-HPA from L-lysine.

Safety and Handling

3-Hydroxypicolinic acid is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][19] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this chemical. It should be stored in a cool, dry, and well-ventilated area.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Hydroxypicolinic acid - Wikipedia [en.wikipedia.org]
- 2. 3-Hydroxypicolinic Acid | C₆H₅NO₃ | CID 13401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Hydroxypicolinic acid | 874-24-8 [chemicalbook.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Human Metabolome Database: Showing metabocard for 3-Hydroxypicolinic acid (HMDB0013188) [hmdb.ca]
- 6. apexbt.com [apexbt.com]
- 7. 3-Hydroxypicolinic acid [webbook.nist.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. 3-Hydroxypicolinic acid [webbook.nist.gov]
- 10. 3-Hydroxypicolinic acid, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 11. 3-Hydroxypicolinic acid [acrospharma.co.kr]
- 12. longkechem.com [longkechem.com]
- 13. selleckchem.com [selleckchem.com]
- 14. In vitro reconstitution of the biosynthetic pathway of 3-hydroxypicolinic acid - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 15. Synthesis and crystal structures of 3,6-dihydroxypicolinic acid and its labile intermediate dipotassium 3-hydroxy-6-(sulfonatoxy)pyridine-2-carboxylate monohydrate - PMC [pmc.ncbi.nlm.nih.gov]
- 16. WO2016007532A1 - Process for the preparation of 3-hydroxypicolinic acids - Google Patents [patents.google.com]
- 17. KR102418462B1 - Process for the preparation of 3-hydroxypicolinic acids - Google Patents [patents.google.com]

- 18. 3-Hydroxypicolinic acid | SIELC Technologies [sielc.com]
- 19. 874-24-8|3-Hydroxypicolinic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [3-Hydroxypicolinic acid chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184075#3-hydroxypicolinic-acid-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com